

# In-Depth Technical Guide to the Safety and Handling of Xylitol-d7

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## Compound of Interest

Compound Name: Xylitol-d7

Cat. No.: B12413354

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Xylitol-d7**, a deuterated form of the sugar alcohol Xylitol. The information herein is compiled from various safety data sheets (SDS) and technical documents for Xylitol, as the safety profile of **Xylitol-d7** is comparable to its non-deuterated counterpart. This document is intended to provide guidance for the safe use of **Xylitol-d7** in a laboratory research setting.

## Hazard Identification and Classification

**Xylitol-d7** is not classified as a hazardous substance or mixture according to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. It is a white to off-white crystalline powder with no discernible odor.<sup>[1]</sup> While not considered hazardous, appropriate laboratory safety practices should always be observed. Ingestion of large quantities may lead to gastrointestinal disturbances.<sup>[1]</sup>

## First-Aid Measures

In the event of exposure, the following first-aid measures are recommended:

| Exposure Route | First-Aid Measures   |
|----------------|--|
| Inhalation     | Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist. <a href="#">[1]</a>   |
| Skin Contact   | Wash the affected area with soap and water. Remove contaminated clothing. Seek medical attention if irritation develops. <a href="#">[1]</a>   |
| Eye Contact    | Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek medical attention if irritation persists. <a href="#">[1]</a> |
| Ingestion      | Do NOT induce vomiting. Rinse mouth with water. If a large amount is swallowed, give one to two glasses of water to drink. Seek medical attention if discomfort occurs. <a href="#">[1]</a>  |

## Quantitative Safety Data

The following tables summarize the key quantitative data for Xylitol, which is applicable to Xylitol-d7.

### Table 1: Physical and Chemical Properties

| Property            | Value   | Reference |
|---------------------|---|-----------|
| Molecular Formula   | C <sub>5</sub> H <sub>5</sub> D <sub>7</sub> O <sub>5</sub> | [2]       |
| Molecular Weight    | 159.19 g/mol  | [2]       |
| Appearance          | White to off-white crystalline powder                       | [1]       |
| Odor                | Odorless  | [1]       |
| Melting Point       | 92-96 °C (198-205 °F)                                       | [3]       |
| Solubility in Water | Easily soluble  | [1]       |
| pH (1% Solution)    | 5.0 - 7.0   | [1]       |
| Specific Gravity    | 1.52  | [1]       |

**Table 2: Toxicological Data**

| Test | Species | Route | Dose         | Reference |
|------|---------|-------|--------------|-----------|
| LD50 | Rat     | Oral  | 16,500 mg/kg | [1]       |
| LD50 | Rabbit  | Oral  | 12,500 mg/kg | [1]       |

## Experimental Protocols: Safe Handling in a Laboratory Setting

The following is a general protocol for the safe handling of **Xylitol-d7** in a research laboratory.

### 4.1. Engineering Controls

- Work in a well-ventilated area.[1]
- Use of a fume hood is recommended for procedures that may generate dust.
- An eyewash station and safety shower should be readily accessible.[3]

### 4.2. Personal Protective Equipment (PPE)

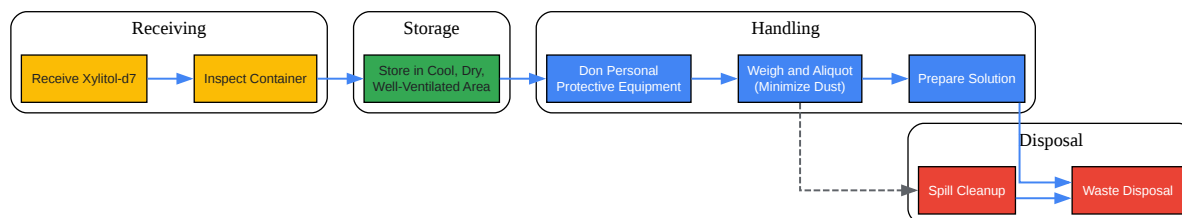
- Eye Protection: Wear chemical safety goggles or glasses.<sup>[1]</sup>
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).
- Body Protection: Wear a laboratory coat.

#### 4.3. Handling Procedures

- Receiving and Storage:
  - Upon receipt, inspect the container for damage.
  - Store in a tightly closed container in a cool, dry, and well-ventilated place.<sup>[1][3]</sup>
  - Protect from moisture.
- Weighing and Aliquoting:
  - To avoid isotopic dilution, handle under an inert, dry atmosphere (e.g., in a glove box or under a stream of nitrogen or argon) if the experiment is sensitive to H/D exchange.
  - Minimize the generation of dust. Use a spatula for transferring the solid.
  - If weighing on an open bench, do so in a draft-shielded balance enclosure.
- Dissolution:
  - When preparing solutions, add the **Xylitol-d7** powder to the solvent slowly while stirring to avoid splashing.
- Spill and Waste Disposal:
  - In case of a spill, sweep up the solid material, trying to minimize dust generation.
  - Place the spilled material into a suitable, labeled container for disposal.
  - Dispose of waste in accordance with local, state, and federal regulations.

## Visualized Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **Xylitol-d7** in a laboratory environment.



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Caption: Workflow for the safe handling of **Xylitol-d7** in a laboratory setting.

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## References

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